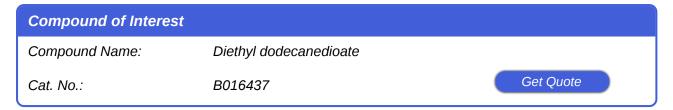
Diethyl dodecanedioate chemical properties and structure

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to **Diethyl Dodecanedioate**

Introduction

Diethyl dodecanedioate, also known as diethyl 1,12-dodecanedioate, is the diethyl ester of dodecanedioic acid.[1][2] It is an organic compound with a 12-carbon linear chain capped by ester functional groups at both ends.[1] This bifunctional molecule serves as a versatile building block in organic synthesis and materials science. Its primary applications include use as a plasticizer to enhance the flexibility and durability of polymers and as a monomer in the production of polyesters.[1][3] The compound is characterized as a colorless to pale yellow liquid with low volatility and toxicity.[1]

Chemical Structure and Identification

The structure of **diethyl dodecanedioate** consists of a central decamethylene chain flanked by two ethyl ester groups.

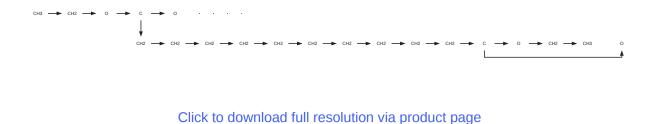


Figure 1: Chemical Structure of Diethyl Dodecanedioate



Physicochemical Properties

The key chemical and physical properties of **diethyl dodecanedioate** are summarized below. This data is essential for its handling, application, and analysis.

Property	Value	Reference(s)
CAS Number	10471-28-0	[4][5]
Molecular Formula	C16H30O4	[4][5]
Molecular Weight	286.41 g/mol	[2][4][5]
Appearance	White or Colorless to Light yellow powder, lump, or clear liquid	[1][2][3]
Melting Point	15 °C	[2]
Boiling Point	192-193 °C at 14 mm Hg	[2]
Density	0.951 g/mL at 25 °C	[2]
Refractive Index (n ²⁰ /D)	1.44	[2]
Solubility	Soluble in organic solvents like chloroform and methanol; limited solubility in water.	[1][2]
Flash Point	>230 °F (>110 °C)	[2]
InChI Key	AFYNPRWLOKYLDU- UHFFFAOYSA-N	[1]
SMILES	C(CCCCCCCCC(OCC)=O) (OCC)=O	[1]

Experimental Protocols Synthesis via Fischer-Speier Esterification

Diethyl dodecanedioate is commonly synthesized via the Fischer-Speier esterification of dodecanedioic acid with ethanol, using a strong acid catalyst.[6][7] This reversible reaction is



driven towards the product by using an excess of the alcohol and/or by removing water as it is formed.[6][8]

Materials:

- Dodecanedioic acid (1.0 eq)
- Absolute ethanol (10-20 eq)
- Concentrated sulfuric acid (H₂SO₄) or p-toluenesulfonic acid (p-TsOH) (0.1 eq)
- Diethyl ether
- 5% aqueous sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser (a Dean-Stark trap is recommended for water removal), combine dodecanedioic acid and absolute ethanol.[6][8]
- Catalyst Addition: While stirring, carefully add the acid catalyst to the mixture.
- Reflux: Heat the reaction mixture to a gentle reflux (approximately 78°C for ethanol) and maintain for 4-8 hours.[6][7] Monitor the reaction's progress by Thin Layer Chromatography (TLC) until the starting carboxylic acid is consumed.[8]
- Work-up:
 - Cool the mixture to room temperature and dilute with diethyl ether.[8]
 - Transfer the mixture to a separatory funnel and wash sequentially with two portions of 5% aqueous sodium bicarbonate solution to neutralize the catalyst and remove unreacted acid.[6][7]



- Wash with one portion of deionized water, followed by one portion of brine to facilitate phase separation.[6][8]
- Drying and Concentration: Dry the separated organic layer over anhydrous magnesium sulfate or sodium sulfate.[6][7] Filter off the drying agent and concentrate the filtrate using a rotary evaporator to yield the crude **diethyl dodecanedioate**.[6]

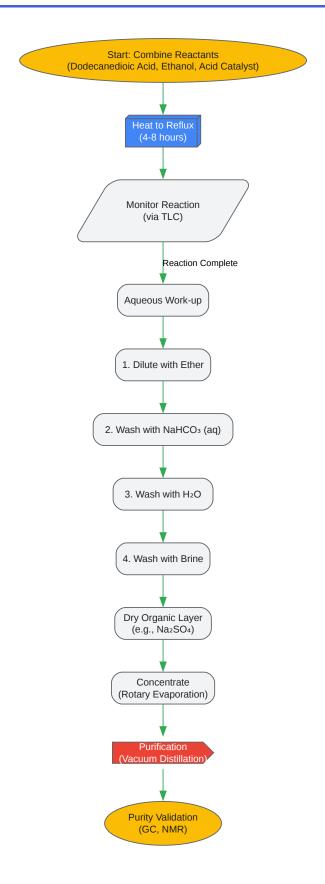
Purification

The crude product is typically purified by vacuum distillation to obtain high-purity **diethyl dodecanedioate**.[6] For removal of colored byproducts or other impurities, column chromatography on silica gel may be employed.[7]

Purity Validation

- Gas Chromatography (GC): The purity of the final product can be confirmed by GC, with a typical purity specification of >97.0%.[3][7]
- Nuclear Magnetic Resonance (NMR): ¹H NMR spectroscopy is used to confirm the chemical structure.[7] The spectrum should show characteristic signals, such as a triplet for the methylene protons adjacent to the ester oxygen (δ ~4.12 ppm), and importantly, the absence of the broad carboxylic acid proton signal (δ 12–13 ppm).[7][9]





Click to download full resolution via product page

Figure 2: Synthesis and Purification Workflow for Diethyl Dodecanedioate



Safety and Handling

According to available safety data sheets, **diethyl dodecanedioate** is not classified as a hazardous substance or mixture.[10] However, standard laboratory safety precautions should always be observed.

- Personal Protective Equipment: Wear protective gloves, eye protection, and a lab coat.[10]
- Handling: Avoid contact with skin, eyes, and clothing. Ensure adequate ventilation and prevent the generation of vapor or mist. Wash hands thoroughly after handling.[10]
- First Aid:
 - Skin Contact: Rinse skin with water.[10]
 - Eye Contact: Rinse with plenty of water.[10]
 - Ingestion: Rinse mouth and seek medical advice.[10]
- Storage: Store in a cool, well-ventilated place. Some suppliers recommend refrigerated storage (0-10°C).[3]

This compound is not considered to be persistent, bioaccumulative, or toxic (PBT).[10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. CAS 10471-28-0: Dodecanedioic acid, 1,12-diethyl ester [cymitquimica.com]
- 2. DODECANEDIOIC ACID DIETHYL ESTER | 10471-28-0 [chemicalbook.com]
- 3. Diethyl Dodecanedioate | 10471-28-0 | TCI AMERICA [tcichemicals.com]
- 4. scbt.com [scbt.com]
- 5. scbt.com [scbt.com]



- 6. benchchem.com [benchchem.com]
- 7. Diethyl dodecanedioate | 10471-28-0 | Benchchem [benchchem.com]
- 8. benchchem.com [benchchem.com]
- 9. DODECANEDIOIC ACID DIETHYL ESTER(10471-28-0) 1H NMR spectrum [chemicalbook.com]
- 10. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [Diethyl dodecanedioate chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016437#diethyl-dodecanedioate-chemical-propertiesand-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com